

Navigating the Safe Disposal of 2-Bromo-6-tert-butylpyridine: A Procedural Guide

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Compound of Interest

Compound Name: 2-Bromo-6-tert-butylpyridine

Cat. No.: B062953

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For researchers and professionals in drug development, the responsible management of chemical waste is paramount to ensuring laboratory safety and environmental protection. This guide provides a detailed protocol for the proper disposal of **2-Bromo-6-tert-butylpyridine**, a halogenated pyridine derivative. Adherence to these procedures is crucial for minimizing risks and maintaining regulatory compliance.

Immediate Safety and Handling Precautions

Before initiating any disposal-related activities, it is imperative to handle **2-Bromo-6-tert-butylpyridine** with appropriate safety measures. Based on data for structurally similar compounds, this chemical should be regarded as hazardous.

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile).
- **Eye Protection:** Use safety goggles with side-shields or a face shield.
- **Lab Coat:** A fully buttoned lab coat is mandatory.

All handling of this substance, including preparation for disposal, must be conducted in a well-ventilated area, preferably within a chemical fume hood to prevent inhalation of any potential vapors.

Step-by-Step Disposal Protocol

The primary method for the disposal of **2-Bromo-6-tert-butylpyridine** is to treat it as hazardous waste and arrange for its collection by a licensed waste disposal service. Do not dispose of this chemical down the drain or in regular trash.[1]

- Waste Collection:
 - Collect pure **2-Bromo-6-tert-butylpyridine** and any solutions containing it in a dedicated, compatible, and sealable waste container.[2]
 - The container should be robust and made of a material that will not react with the chemical.
 - Ensure the container is kept tightly closed to prevent the release of fumes.[2][3]
- Handling of Contaminated Materials:
 - Any materials that have come into contact with **2-Bromo-6-tert-butylpyridine**, such as pipette tips, gloves, and absorbent paper, should also be treated as hazardous waste.[1]
 - Collect these contaminated solids in a separate, clearly labeled container designated for solid hazardous waste.[1]
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste."[1]
 - Include the full chemical name: "**2-Bromo-6-tert-butylpyridine**."[1]
 - Indicate the approximate quantity of the waste.[1]
- Storage:
 - Store the sealed and labeled waste container in a designated, secure, and well-ventilated waste accumulation area.[1][3]

- Keep the container away from incompatible materials, such as strong oxidizing agents and strong acids.[3] Also, keep it away from heat, sparks, and open flames.[1][3]
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.[1]
 - Provide the disposal service with a complete and accurate description of the waste.[1]

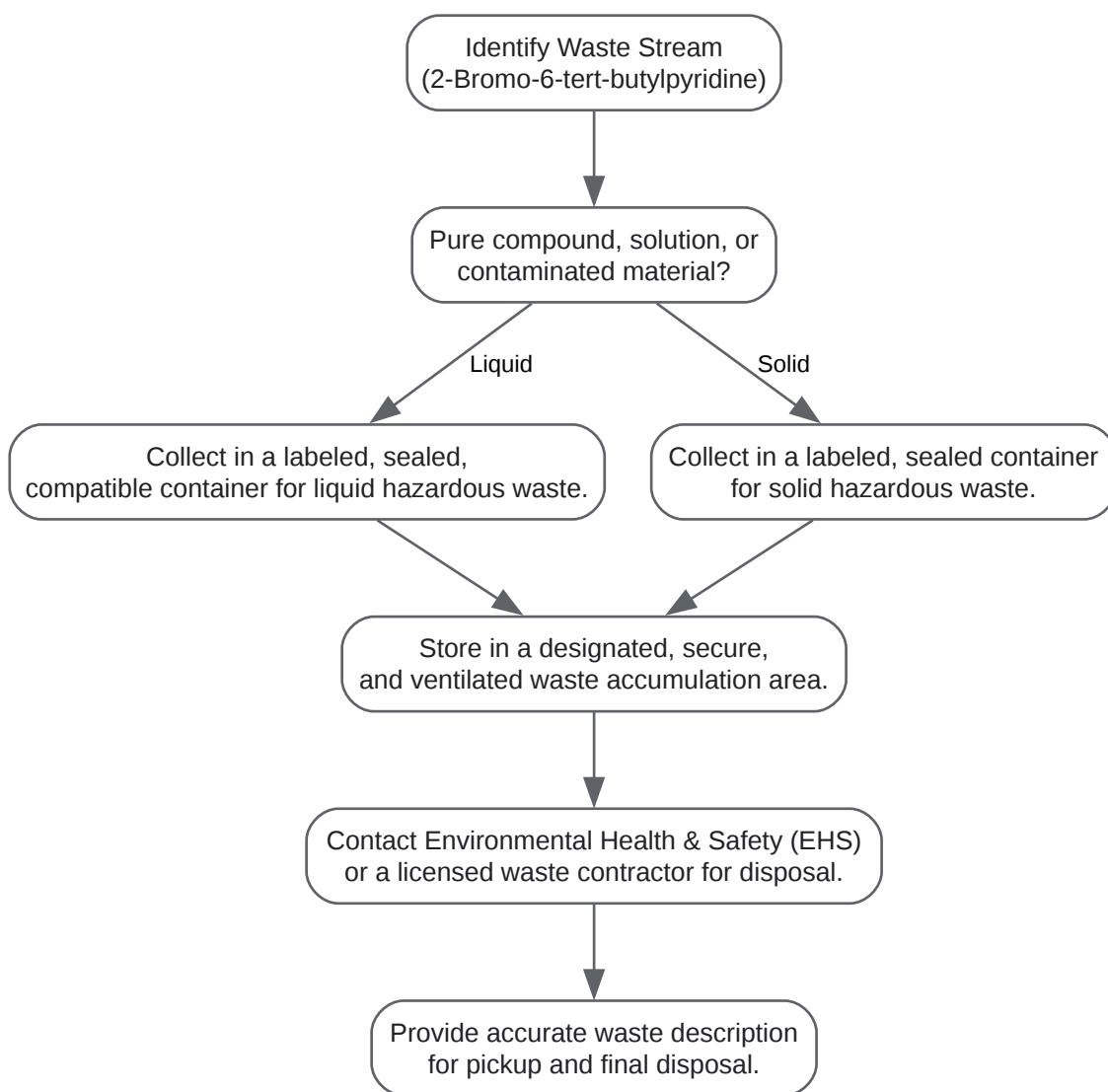
Chemical and Physical Properties

A summary of the key quantitative data for **2-Bromo-6-tert-butylpyridine** is provided in the table below.

Property	Value
Molecular Formula	C ₉ H ₁₂ BrN[4]
Molecular Weight	214.10 g/mol [4]
CAS Number	195044-14-5[4]
Boiling Point	223.2°C at 760 mmHg[5]
Density	1.293 g/cm ³ [5]
Flash Point	88.8°C[5]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **2-Bromo-6-tert-butylpyridine**.



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Caption: Disposal workflow for **2-Bromo-6-tert-butylpyridine**.

In conclusion, the safe and proper disposal of **2-Bromo-6-tert-butylpyridine** requires careful handling, appropriate containment, and the use of a licensed hazardous waste disposal service. By following these established protocols, laboratories can ensure the safety of their personnel and minimize their environmental impact.

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